

Personal protective equipment for handling tert-Butyl 7-bromoheptanoate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *tert-Butyl 7-bromoheptanoate*

Cat. No.: *B1283140*

[Get Quote](#)

Essential Safety and Handling Guide for tert-Butyl 7-bromoheptanoate

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **tert-Butyl 7-bromoheptanoate** in a laboratory setting. The information is targeted towards researchers, scientists, and drug development professionals to ensure safe and compliant handling of this chemical.

Hazard Profile and Quantitative Data

tert-Butyl 7-bromoheptanoate is a chemical that requires careful handling due to its potential hazards. It is known to cause skin and eye irritation and may cause respiratory irritation.^[1] The following table summarizes key quantitative data for this compound.

Property	Value	Source
Molecular Formula	C ₁₁ H ₂₁ BrO ₂	[2]
Molecular Weight	265.19 g/mol	[1][2]
Boiling Point	274.7 ± 23.0 °C at 760 mmHg	[3]
Physical Form	Liquid	[3]
Purity	≥97%	[2][3]
Relative Density	1.169	[3]
Storage Temperature	Room temperature	[2]

Personal Protective Equipment (PPE)

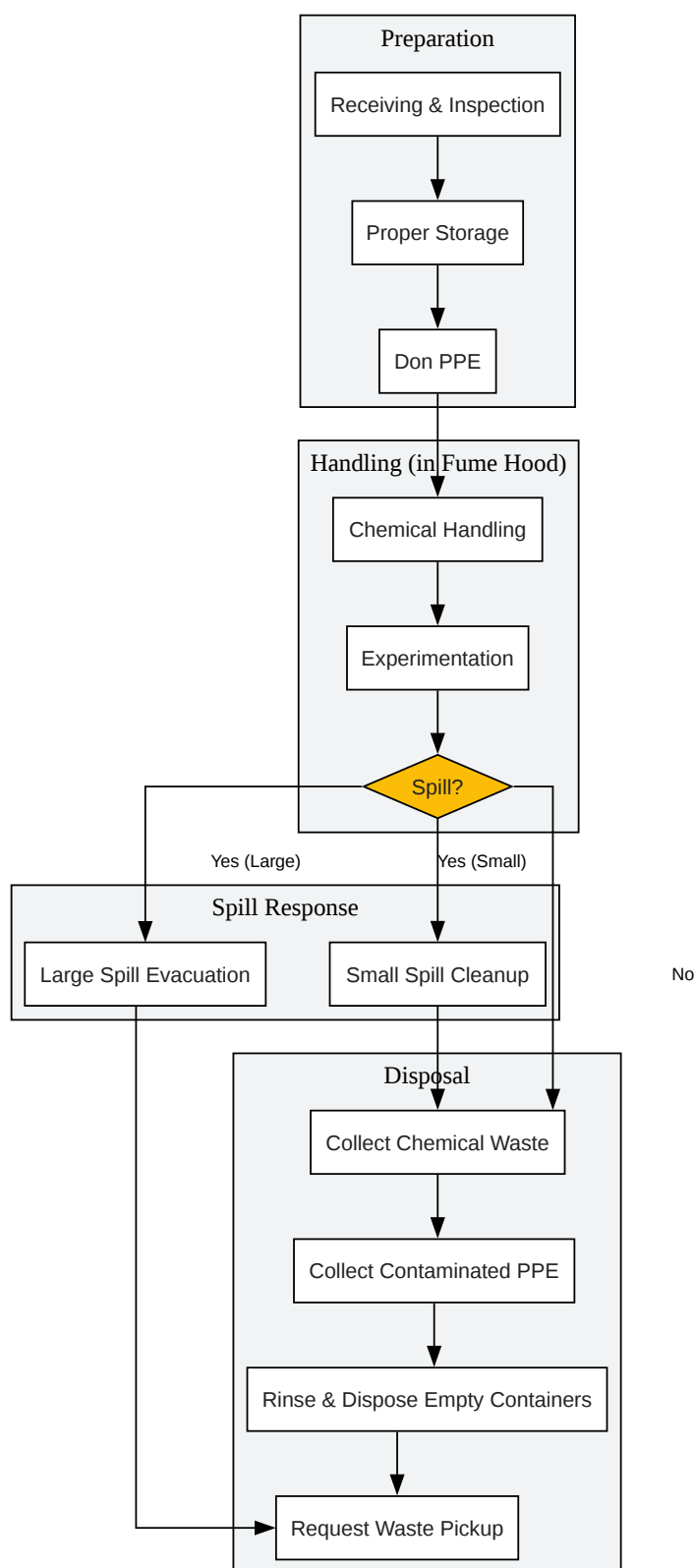
A comprehensive PPE strategy is critical when handling **tert-Butyl 7-bromoheptanoate**. The following table summarizes the required PPE.

Protection Type	Required Equipment	Specifications & Best Practices
Eye and Face Protection	Chemical safety goggles and a face shield	Must meet ANSI Z87.1 standards. A face shield should be worn over goggles, especially when there is a risk of splashing.
Hand Protection	Chemical-resistant gloves	Disposable nitrile gloves are suitable for incidental contact but should be removed immediately after exposure. For more prolonged handling, consider double-gloving or using heavier-duty gloves.
Body Protection	Laboratory coat and long pants	A fully buttoned lab coat made of cotton or other non-synthetic material should be worn.
Foot Protection	Closed-toe, chemical-resistant shoes	Shoes must cover the entire foot to protect against spills.
Respiratory Protection	Use in a well-ventilated area or chemical fume hood	If engineering controls are insufficient, a NIOSH-approved respirator with an appropriate cartridge for organic vapors may be necessary.

Operational and Disposal Plans

Adherence to the following step-by-step procedures is essential for the safe handling and disposal of **tert-Butyl 7-bromoheptanoate**.

Experimental Workflow Diagram



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling and disposal of **tert-Butyl 7-bromoheptanoate**.

Detailed Methodologies

1. Receiving and Inspection:

- Upon receipt, visually inspect the container for any signs of damage or leaks.
- Confirm that the label on the container matches the product ordered.
- Log the material into your laboratory's chemical inventory system.

2. Storage:

- Store in a cool, dry, and well-ventilated area.[\[4\]](#)
- Keep the container tightly closed when not in use.[\[4\]](#)
- Store away from incompatible materials such as strong oxidizing agents and bases.

3. Handling:

- All handling of **tert-Butyl 7-bromoheptanoate** should be conducted in a well-ventilated area, preferably within a chemical fume hood.
- Ensure that an eyewash station and safety shower are readily accessible.
- Avoid direct contact with skin and eyes, and prevent inhalation of vapors.[\[5\]](#)
- Wash hands thoroughly after handling.[\[4\]](#)

4. Spill Procedures:

- Small Spills:
 - Alert others in the vicinity.
 - Wearing appropriate PPE, absorb the spill with an inert material such as vermiculite or sand.

- Collect the absorbed material into a sealed, labeled container for hazardous waste disposal.[5]
- Clean the spill area with a suitable solvent, followed by washing with soap and water.
- Large Spills:
 - Evacuate the immediate area.
 - Contact your institution's Environmental Health and Safety (EHS) department immediately.

5. Disposal Plan:

- Chemical Waste: All waste containing **tert-Butyl 7-bromoheptanoate** must be treated as hazardous waste.
 - Collect all residual chemical and contaminated materials in a clearly labeled, sealed, and compatible waste container.
 - The container must be labeled with "Hazardous Waste," the full chemical name, and the appropriate hazard pictograms.
- Contaminated PPE: Used gloves, aprons, and other disposable PPE should be collected in a designated hazardous waste container.
- Empty Containers: Dispose of as unused product.[5]
- Waste Collection: Contact your institution's EHS office to arrange for the collection and disposal of hazardous waste. Do not pour this chemical down the drain.[4][5]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. tert-Butyl 7-bromoheptanoate | C₁₁H₂₁BrO₂ | CID 13756138 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chemscene.com [chemscene.com]
- 3. fluorochem.co.uk [fluorochem.co.uk]
- 4. fishersci.com [fishersci.com]
- 5. chemicalbook.com [chemicalbook.com]
- To cite this document: BenchChem. [Personal protective equipment for handling tert-Butyl 7-bromoheptanoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1283140#personal-protective-equipment-for-handling-tert-butyl-7-bromoheptanoate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com